

Application Notes: Bismuth 2-Ethylhexanoate as a Catalyst for Polyurethane Foam

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Compound of Interest

Compound Name: *Bismuth 2-ethylhexanoate*

Cat. No.: *B3429150*

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Introduction

Polyurethane (PU) foams are versatile polymers widely used in various sectors, including construction, automotive, furniture, and packaging.^[1] The formation of polyurethane foam involves the reaction of a polyol with an isocyanate, a process that is significantly accelerated by catalysts.^[1] Traditionally, organotin compounds, such as dibutyltin dilaurate (DBTDL), have been the catalysts of choice.^[2] However, due to their toxicity, there is a growing demand for more environmentally benign alternatives.^{[2][3]} **Bismuth 2-ethylhexanoate** (also known as bismuth octoate) has emerged as a promising, low-toxicity catalyst for the production of polyurethane foams.^{[1][4][5]} It offers several advantages, including improved foam stability, enhanced physical properties, and reduced odor in the final product.^[1]

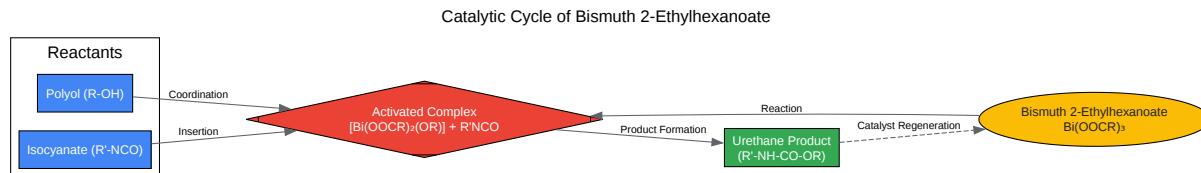
Advantages of Bismuth 2-Ethylhexanoate:

- Low Toxicity: Bismuth compounds are considerably less toxic than their tin-based counterparts, making them a safer and more environmentally friendly option.^{[1][6]}
- Improved Foam Properties: Foams produced with **bismuth 2-ethylhexanoate** often exhibit better mechanical properties, such as higher tensile strength and elongation.^[1] It also helps to stabilize the foam during curing, reducing shrinkage and collapse.^[1]
- Selective Reactivity: Bismuth catalysts can selectively promote the gelling reaction (urethane formation) over the blowing reaction (urea formation), allowing for better control over the foam's density and cell structure.^{[1][2]}

- Reduced Odor: The use of bismuth catalysts can lead to foams with lower levels of residual odors.[\[1\]](#)

Catalytic Mechanism and Experimental Workflow

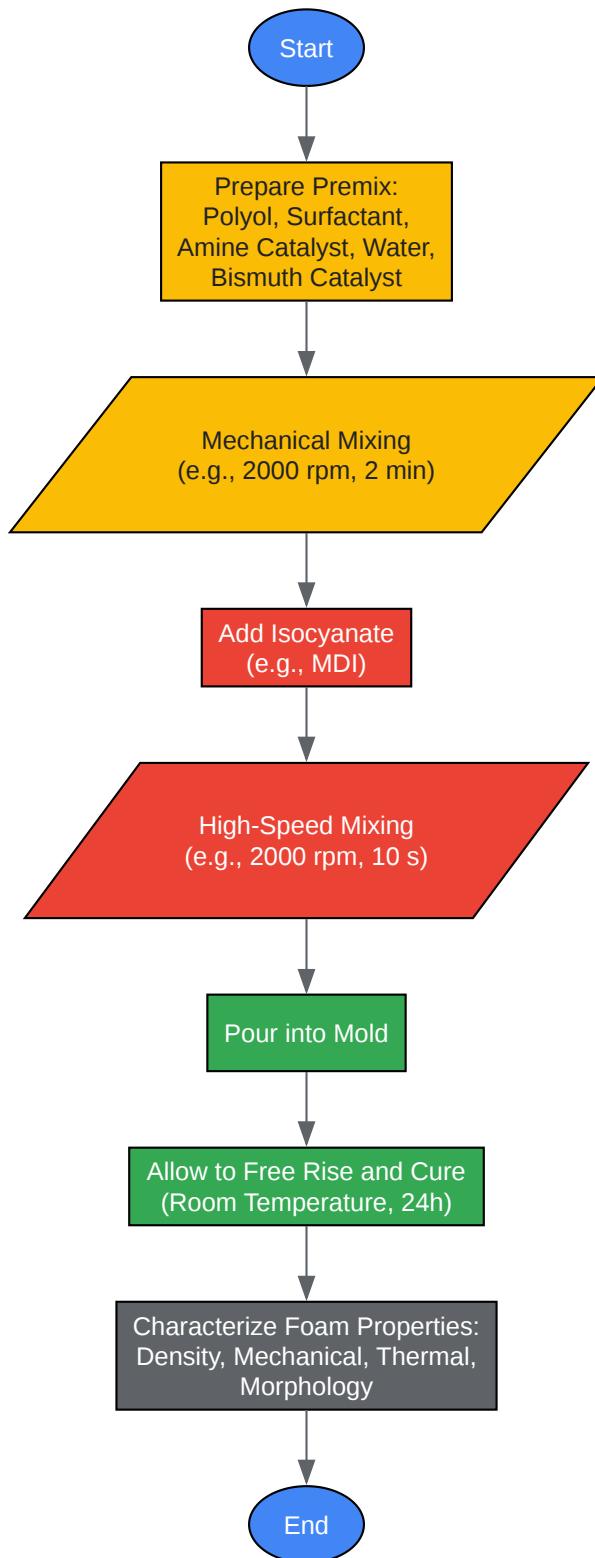
The catalytic action of **bismuth 2-ethylhexanoate** in polyurethane formation involves the coordination of the bismuth metal center with the reactants, lowering the activation energy of the urethane-forming reaction. The following diagrams illustrate the proposed catalytic cycle and a general experimental workflow for preparing polyurethane foam.



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Caption: Proposed catalytic cycle for urethane formation.

Experimental Workflow for Polyurethane Foam Synthesis

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Caption: General workflow for polyurethane foam preparation.

Application in Flexible and Rigid Foams

Bismuth 2-ethylhexanoate is an effective catalyst for both flexible and rigid polyurethane foams.[\[1\]](#)[\[4\]](#)

- Flexible Polyurethane Foam: In flexible foams, used in applications like furniture and bedding, **bismuth 2-ethylhexanoate** can improve resilience, tear strength, and elongation. [\[1\]](#) It also helps in reducing the yellowing effect often seen with traditional catalysts.[\[1\]](#)
- Rigid Polyurethane Foam: For rigid foams, which are primarily used for insulation, this catalyst can enhance thermal insulation properties, improve dimensional stability, and reduce shrinkage.[\[1\]](#) An added benefit is the potential reduction in volatile organic compound (VOC) emissions during the curing process.[\[1\]](#)

Experimental Protocols

The following is a general protocol for the preparation of flexible polyurethane foam using **bismuth 2-ethylhexanoate** as a co-catalyst with an amine catalyst. The concentrations can be optimized based on the desired foam properties.

Materials:

- Polyether Polyol (e.g., Lupranol 2095)
- Polypropylene Glycol (e.g., Lupranol 1200)
- Diphenylmethane Diisocyanate (MDI) (e.g., Lupranate MI, Lupranate M20)
- Silicone Surfactant (e.g., DABCO DC198)
- Amine Catalyst (e.g., N,N,N',N",N"-pentamethyldiethylenetriamine - PMDETA)
- **Bismuth 2-ethylhexanoate**
- Deionized Water

Procedure:[\[7\]](#)[\[8\]](#)

- Premix Preparation: In a suitable container, combine the polyether polyol, polypropylene glycol, silicone surfactant, amine catalyst, water, and **bismuth 2-ethylhexanoate** catalyst according to the formulation table below.
- Mixing: Blend the premix using a mechanical mixer at approximately 2000 rpm for 2 minutes to ensure a homogeneous mixture.[7][8]
- Isocyanate Addition: Add the specified amount of MDI to the premix.
- Final Mixing: Immediately mix at high speed (e.g., 2000 rpm) for a short duration (e.g., 10 seconds).[7][8]
- Foaming and Curing: Pour the reacting mixture into a mold (e.g., 20 x 13 x 13 cm³) and allow it to free rise at room temperature.[7][8]
- Post-Curing: Let the foam cure at room temperature for at least 24 hours before characterization.[7][8]

Quantitative Data

The performance of bismuth catalysts is often compared to standard tin-based catalysts. The following tables summarize typical formulations and resulting foam properties.

Table 1: Example Formulation for Flexible Polyurethane Foam

Component	Parts per Hundred Polyol (php)
Polyether Polyol	100
Silicone Surfactant	1.0 - 2.0
Amine Catalyst (PMDETA)	0.1 - 0.5
Water	2.0 - 4.0
Bismuth 2-ethylhexanoate	0.05 - 0.2
MDI	To an Isocyanate Index of 100-110

Note: This is a general formulation; specific components and their amounts should be optimized for the desired application.

Table 2: Comparison of Catalytic Activity (Hand Mix Data)[9]

Catalyst	Use Level (php)	Cream Time (s)	Gel Time (s)	Tack Free Time (s)
Stannous Octoate (Tin Catalyst)	0.20	11	55	75
BiCAT® 8106 (Bismuth Catalyst)	0.20	9	28	39
BiCAT® 8210 (Bismuth Catalyst)	0.14*	10	31	45

*Due to a higher bismuth content (28%), a lower use level is required for comparable performance.[9]

Table 3: Isocyanate Conversion Efficiency

A study comparing bismuth triflate to stannous octoate showed that the bismuth catalyst was more efficient, reaching higher isocyanate conversions at similar reaction times.[7] While this study used bismuth triflate, it highlights the high catalytic activity of bismuth-based catalysts in general. Both catalysts achieved approximately 80% isocyanate conversion.[7]

Characterization of Polyurethane Foam

- FTIR Spectroscopy: To monitor the reaction kinetics by observing the disappearance of the isocyanate peak (~2270 cm⁻¹) and the appearance of urethane and urea carbonyl peaks (1650-1750 cm⁻¹).[7][10]
- Scanning Electron Microscopy (SEM): To analyze the cellular morphology of the foam, including cell size and shape, and whether the cells are open or closed.[11]

- Mechanical Testing: To determine properties such as compressive strength, tensile strength, and elongation, which are crucial for the foam's intended application.[7][11]
- Thermal Analysis (TGA, DSC): To evaluate the thermal stability and degradation profile of the foam.[8]

Conclusion

Bismuth 2-ethylhexanoate is a highly effective and environmentally friendlier alternative to traditional organotin catalysts for the production of polyurethane foams.[1][12] Its low toxicity, coupled with its ability to produce foams with excellent physical and mechanical properties, makes it a compelling choice for manufacturers.[1] While the catalytic activity can be influenced by factors such as moisture, proper formulation and understanding of its reactivity can lead to high-quality flexible and rigid polyurethane foams for a wide range of applications.[1][2][13] The combination with other catalysts, such as lithium carboxylates, can further enhance its catalytic activity for demanding applications.[3]

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